

BAY-677: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: BAY-677

Cat. No.: B605948

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Abstract

BAY-677 is a crucial negative control for the potent and selective human neutrophil elastase (HNE) inhibitor, BAY-678. Understanding its physicochemical properties, specifically its solubility and stability, is paramount for its effective use in research and development. This technical guide provides a comprehensive overview of the available solubility and stability data for **BAY-677**. Due to the limited publicly available data specific to this compound, this document also outlines standardized experimental protocols for determining solubility and stability, offering a framework for researchers to conduct their own detailed assessments.

Chemical and Physical Properties

Property	Value
CAS Number	2117404-84-7
Molecular Formula	C ₂₀ H ₁₅ F ₃ N ₄ O ₂
Molecular Weight	400.36 g/mol
Appearance	White to light brown powder

Solubility Profile

The solubility of a compound is a critical parameter for its formulation and delivery in experimental settings. Currently, limited quantitative solubility data for **BAY-677** is publicly available.

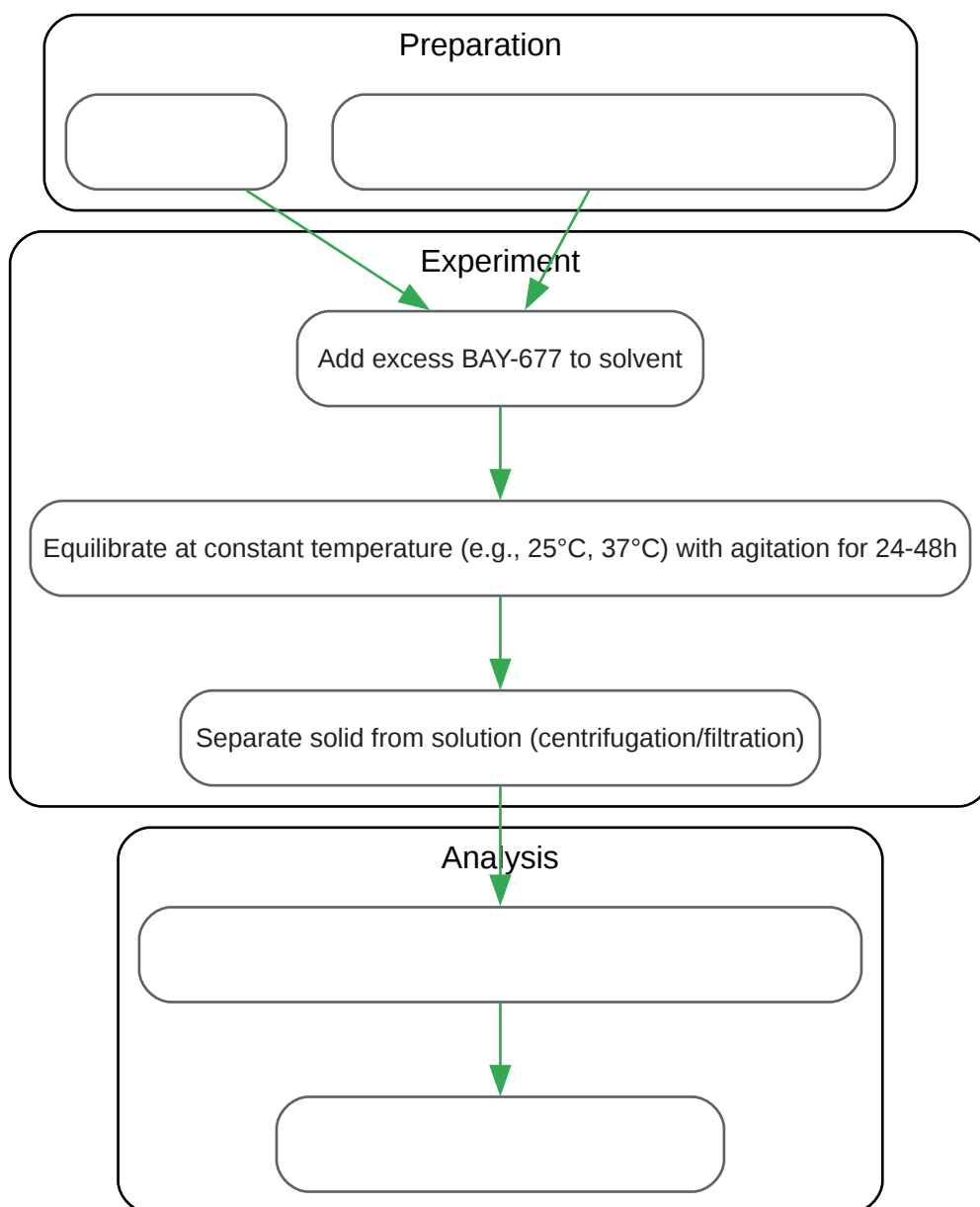
Table 2.1: Known Solubility of **BAY-677**

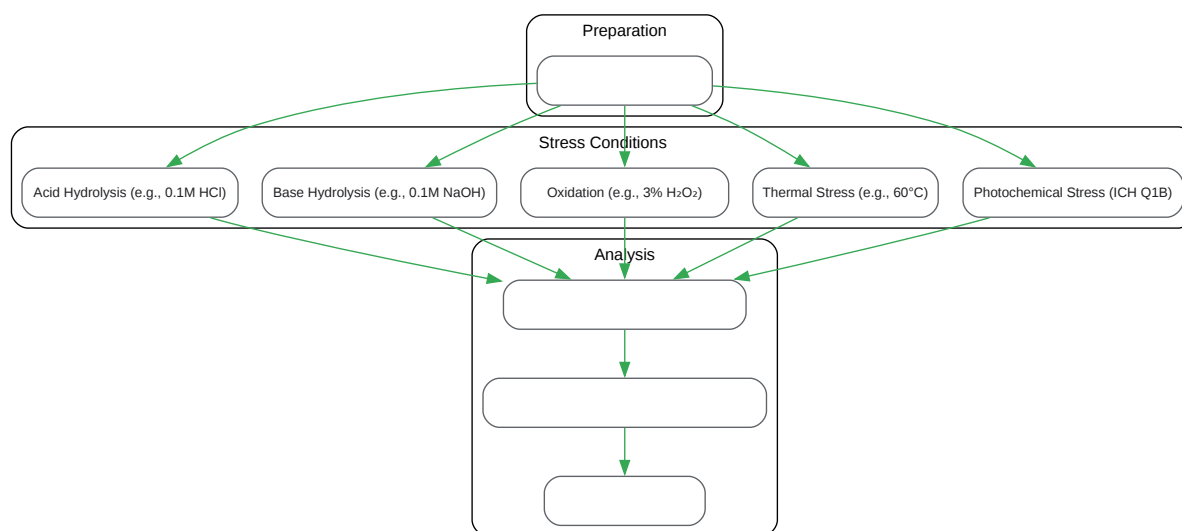
Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	20 mg/mL	Clear solution observed.

2.1. General Protocol for Determining Thermodynamic Solubility

A standard method for determining the thermodynamic solubility of a compound is the shake-flask method. This protocol provides a general framework for assessing the solubility of **BAY-677** in various solvents.

Experimental Workflow for Thermodynamic Solubility





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